

Personal protective equipment for handling Elemol

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Compound of Interest

Compound Name: Elemol

Cat. No.: B1671167

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Essential Safety and Handling Guide for Elemol

This guide provides immediate, essential safety protocols and logistical information for the handling, storage, and disposal of **Elemol**, tailored for research, scientific, and drug development professionals. Following these procedural steps is critical for ensuring laboratory safety.

Elemol Safety Data Summary

The following table summarizes key quantitative safety and physical property data for **Elemol**.

Property	Value	Citations
Appearance	Yellow to brown-yellow viscous liquid or crystal.	[1]
Flash Point	98.89 °C to 109 °C (Closed Cup)	[2][3]
Boiling Point	254 °C (at 97 kPa); 144-145 °C (at 15.00 mm Hg)	[2][3]
Melting Point	9 °C to 52 °C	[2][3]
Density	0.936 g/cm ³ (at 20 °C)	[2]
Vapor Pressure	2.6 Pa (at 25 °C)	[2]
Water Solubility	194 mg/L (at 20 °C)	[2]
logP (Octanol/Water)	3.68 (at 22.5 °C)	[2]

Personal Protective Equipment (PPE)

Before handling **Elemol**, ensure all safety precautions have been read and understood.[4] The use of appropriate PPE is mandatory to prevent contact and inhalation.

- Eye and Face Protection:
 - Wear chemical safety goggles to protect against splashes.[4]
 - If there is a significant risk of splashing, use a face shield in addition to goggles.
- Skin Protection:
 - Hand Protection: Chemical-resistant gloves are required.[2][4] Always wash hands with soap and water after handling and before reuse of gloves.[4]
 - Body Protection: Wear suitable protective clothing to prevent skin contact.[2][4] The type of body protection should be selected based on the specific task and potential for exposure.[4] Contaminated clothing must be removed and washed before reuse.[4]

- Respiratory Protection:
 - Work in a well-ventilated area, preferably under a chemical fume hood, to avoid breathing vapors or mists.[2][4][5]
 - If ventilation is insufficient, use a suitable respiratory protective device.[5]
 - For significant releases or emergencies, a self-contained breathing apparatus (SCBA) is necessary.[4]

Operational Plan: Safe Handling Protocol

Adherence to a strict handling protocol minimizes risks associated with **Elemol**.

Step 1: Preparation

- Ensure the work area is well-ventilated.[2][5]
- Remove all sources of ignition, such as sparks, open flames, and hot surfaces.[2][4][5]
Protect against electrostatic charges.[5]
- Keep an appropriate spill kit readily accessible.
- Do not handle near food or drinking water.[4]

Step 2: Handling

- Avoid all contact with eyes, skin, and clothing.[2][4]
- Avoid breathing any dust, fumes, gas, mists, vapors, or spray.[2][4]
- Use non-sparking tools to prevent ignition.[2]
- Do not smoke in the handling area.[4][5]

Step 3: Post-Handling

- Wash hands and any exposed skin thoroughly with soap and water after handling.[4]

- Clean the work area and any equipment used.
- Ensure containers are tightly sealed before returning to storage.[4][5]

Logistical Plan: Storage and Disposal

Proper storage and disposal are critical for safety and environmental protection.

Storage Plan

- Container Requirements: Store in the original, tightly closed container.[2][4][5]
- Storage Conditions:
 - Keep in a cool, dry, and well-ventilated area.[1][2][4]
 - Protect from light and heat.[4][5]
 - For short-term storage, maintain at 0-4°C; for long-term storage, use -20°C.[6]
- Incompatibilities: Keep away from strong acids, bases, and oxidizing agents.[4]

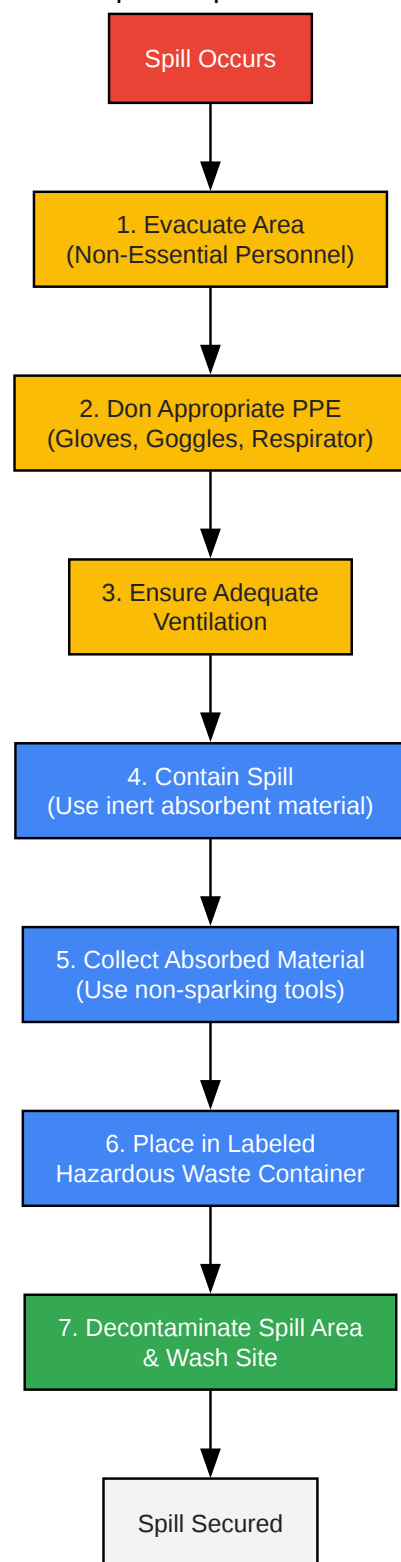
Accidental Release Measures (Spill Plan)

In the event of a spill, follow these steps immediately:

- Evacuate: Evacuate all non-essential personnel from the surrounding area.[4]
- Ventilate: Ensure the area is adequately ventilated.[4][5]
- Wear PPE: Put on the appropriate PPE, including respiratory protection.[2][4] For major spills, a self-contained breathing apparatus is required.[4]
- Contain Spill: Prevent the spill from entering drains, surface waters, or groundwaters.[4][5] Cover the spill with an inert, non-combustible absorbent material such as sand, dry lime, or soda ash.[4]
- Clean Up: Using non-sparking tools, collect the absorbed material and place it into a suitable, covered container for disposal.[2][4]

- Decontaminate: After the material has been collected, wash the spill site and ventilate the area.[\[4\]](#)

Elemol Spill Response Workflow



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Caption: Workflow for managing an accidental **Elemol** spill.

Disposal Plan

All waste materials must be treated as hazardous waste and disposed of according to regulations.

- Containerization: Keep waste **Elemol** and contaminated materials in suitable, closed, and clearly labeled containers.^{[2][7]} The label must include the words "Hazardous Waste" and a list of the contents.^[7]
- Segregation: Do not mix **Elemol** waste with other waste streams, especially incompatible materials.
- Regulatory Compliance: Dispose of the waste in accordance with all applicable national and local environmental regulations.^[4] Do not allow the product to be released into drains or waterways.^{[4][5]}
- Professional Disposal: Arrange for disposal through a licensed hazardous waste disposal company.

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References

- 1. foreverest.net [foreverest.net]
- 2. echemi.com [echemi.com]
- 3. elemol, 8024-27-9 [thegoodscentscompany.com]
- 4. prodasynth.com [prodasynth.com]
- 5. biolandes.com [biolandes.com]

- 6. Buy Elemol | 639-99-6 | >98% [smolecule.com]
- 7. my.enmu.edu [my.enmu.edu]
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